Technical Guide: 4-Fluoro-2-(furan-2-yl)benzonitrile

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Compound of Interest

Compound Name:	*4-Fluoro-2-(furan-2-yl)benzonitrile*
Cat. No.:	*B8321411*

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Advanced Scaffold for SNAr Diversification and Heterocyclic Fusion

Executive Summary & Compound Identity

4-Fluoro-2-(furan-2-yl)benzonitrile (Molecular Formula: $C_{11}H_6FNO$) is a biaryl building block characterized by an electron-deficient benzonitrile core substituted with a furan ring at the ortho position and a labile fluorine atom at the para position.

This specific substitution pattern renders the compound a high-value scaffold for Nucleophilic Aromatic Substitution (SNAr). The electron-withdrawing nitrile group activates the para-fluorine, allowing for the facile introduction of amine, ether, or thiol motifs. Furthermore, the ortho-furan moiety serves as a latent 1,4-dicarbonyl equivalent or a handle for oxidative cyclization, making this compound a critical intermediate in the synthesis of Adenosine A2A receptor antagonists (e.g., fused triazolotriazines) and kinase inhibitors.

Chemical Profile

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Property	Specification
Compound Name	4-Fluoro-2-(furan-2-yl)benzonitrile
CAS Number	Not widely listed; Custom Synthesis Target
Molecular Formula	$C_{11}H_6FNO$
Molecular Weight	187.17 g/mol
Core Scaffold	Biaryl (Phenyl-Furan)
Key Functionality	Activated Fluoride (SNAr handle), Nitrile (Cyclization handle)
Primary Precursors	2-Bromo-4-fluorobenzonitrile (CAS 36267-75-9)2-Furanylboronic acid (CAS 13331-23-2)

Synthesis & Manufacturing Protocol

The most robust route to **4-Fluoro-2-(furan-2-yl)benzonitrile** is via a Suzuki-Miyaura Cross-Coupling reaction. This protocol prioritizes the preservation of the labile fluorine atom while establishing the biaryl bond.

Reagents & Materials

- Substrate: 2-Bromo-4-fluorobenzonitrile [CAS: 36267-75-9] (1.0 equiv)
- Coupling Partner: 2-Furanylboronic acid [CAS: 13331-23-2] (1.2 equiv)
- Catalyst: $Pd(PPh_3)_4$ (5 mol%) or $Pd(dppf)Cl_2$ (for sterically demanding scales)
- Base: Na_2CO_3 (2.0 M aqueous solution, 3.0 equiv)
- Solvent: 1,2-Dimethoxyethane (DME) or 1,4-Dioxane (degassed)

Step-by-Step Protocol

- Preparation: Charge a reaction vessel with 2-bromo-4-fluorobenzonitrile (1.0 eq) and 2-furanylboronic acid (1.2 eq) under an inert atmosphere (N_2 or Ar).

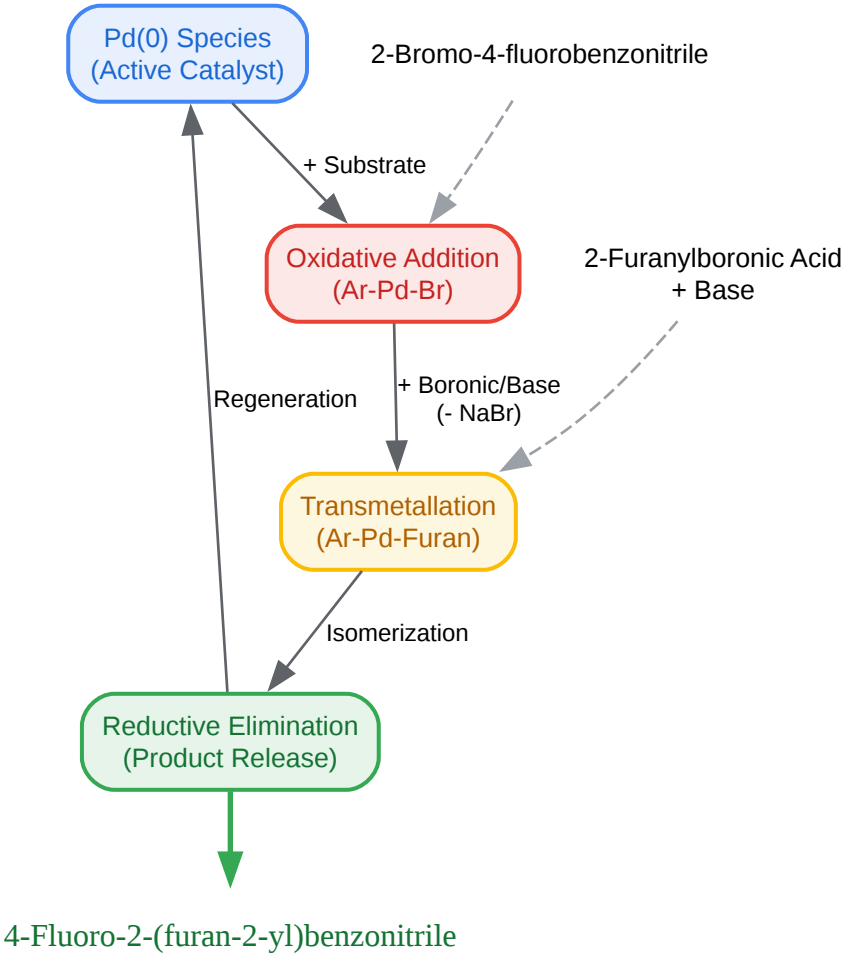
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- Solvation: Add degassed DME (0.2 M concentration relative to substrate).
- Activation: Add the Pd catalyst (5 mol%). Stir for 5 minutes to ensure dispersion.
- Basification: Add the aqueous Na_2CO_3 solution. The biphasic mixture requires vigorous stirring.
- Reaction: Heat the mixture to 85°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 8:1) or LC-MS.[1]
  - Checkpoint: The starting bromide should be consumed. The product typically elutes with a slightly lower Rf than the bromide due to the polar furan ring.
- Workup: Cool to room temperature. Dilute with water and extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash column chromatography on silica gel. Elute with a gradient of 0–10% EtOAc in Hexanes.
  - Note: The product is a solid. Recrystallization from Ethanol/Hexane may be used for high-purity applications.

Mechanism of Action (Suzuki Cycle)

The following diagram illustrates the catalytic cycle, highlighting the oxidative addition to the aryl bromide and the reductive elimination to form the biaryl bond.

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Caption: Catalytic cycle for the Suzuki-Miyaura coupling of 2-bromo-4-fluorobenzonitrile and 2-furanylboronic acid.

Analytical Characterization

To validate the synthesis, the following spectral data is expected:

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Method	Expected Signals / Features	Diagnostic Value
^{1}H NMR (400 MHz, $CDCl_3$)	δ 7.7–7.8 (m, 1H): H6 (Ar) adjacent to CN.δ 7.5 (d, 1H): Furan H5.δ 7.1–7.2 (m, 1H): H3 (Ar) between F and Furan.δ 6.9–7.0 (m, 1H): H5 (Ar).δ 6.8 (d, 1H): Furan H3.δ 6.5 (dd, 1H): Furan H4.	Furan Doublets: The distinct pattern of furan protons confirms biaryl formation.Coupling: H3 and H5 will show splitting due to ^{19}F (J ≈ 8–10 Hz).
^{19}F NMR	δ -105 to -110 ppm: Single peak.	Confirms presence of Fluorine; shift indicates electron-deficient ring.
GC-MS / LC-MS	m/z = 187.1 [M]+	Molecular ion confirmation.
IR Spectroscopy	~2230 cm^{-1}: C≡N stretch.~1200 cm^{-1}: C-F stretch.	Verifies nitrile integrity post-coupling.

Applications in Drug Discovery

This compound is a versatile "divergent" intermediate. Its utility lies in the orthogonal reactivity of its functional groups.

Pathway A: Nucleophilic Aromatic Substitution (SNAr)

The para-fluorine is highly activated by the ortho-nitrile and the electron-withdrawing nature of the furan ring (if oxidized) or simply the nitrile itself.

- Reaction: Displacement of F^- with primary or secondary amines.
- Product:4-Amino-2-(furan-2-yl)benzonitrile derivatives.
- Utility: This generates the core structure for many Adenosine Receptor Antagonists (e.g., analogs of Vipadenant or Preladenant) where the amino group is essential for hydrogen bonding within the receptor pocket.

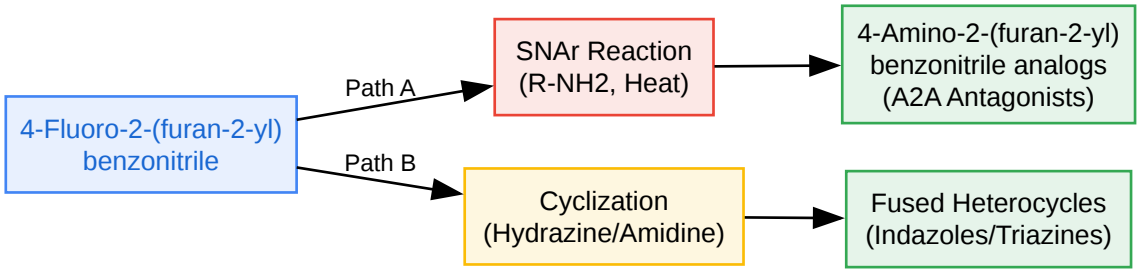
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Pathway B: Nitrile Cyclization

The nitrile group can react with nucleophiles (e.g., hydrazines, amidines) to form fused heterocycles.

- Reaction: Condensation with hydrazine.
- Product:3-Amino-indazole or Pyrazolo[3,4-b]pyridine derivatives (if the furan is opened or involved).

Workflow Diagram: Divergent Synthesis



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Caption: Divergent synthetic pathways utilizing the SNAr-active fluoride and the nitrile handle.

Safety & Handling

- Toxicity: Benzonitriles are toxic by ingestion and inhalation. They may liberate cyanide upon metabolism or thermal decomposition.
- Furan Sensitivity: The furan ring can be sensitive to strong acids (polymerization) and atmospheric oxygen over time (formation of peroxides/ring opening). Store under inert gas at 2–8°C.
- Skin/Eye: The compound is an irritant. The presence of the reactive fluoride suggests potential for skin sensitization.

References

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- PubChem Compound Summary: "2-Furanylboronic acid" (Precursor).[2] Link

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